

Detecting FKBP12 Degradation by Autac2: Application Notes and Protocols

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Compound of Interest

Compound Name: Autac2

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Introduction

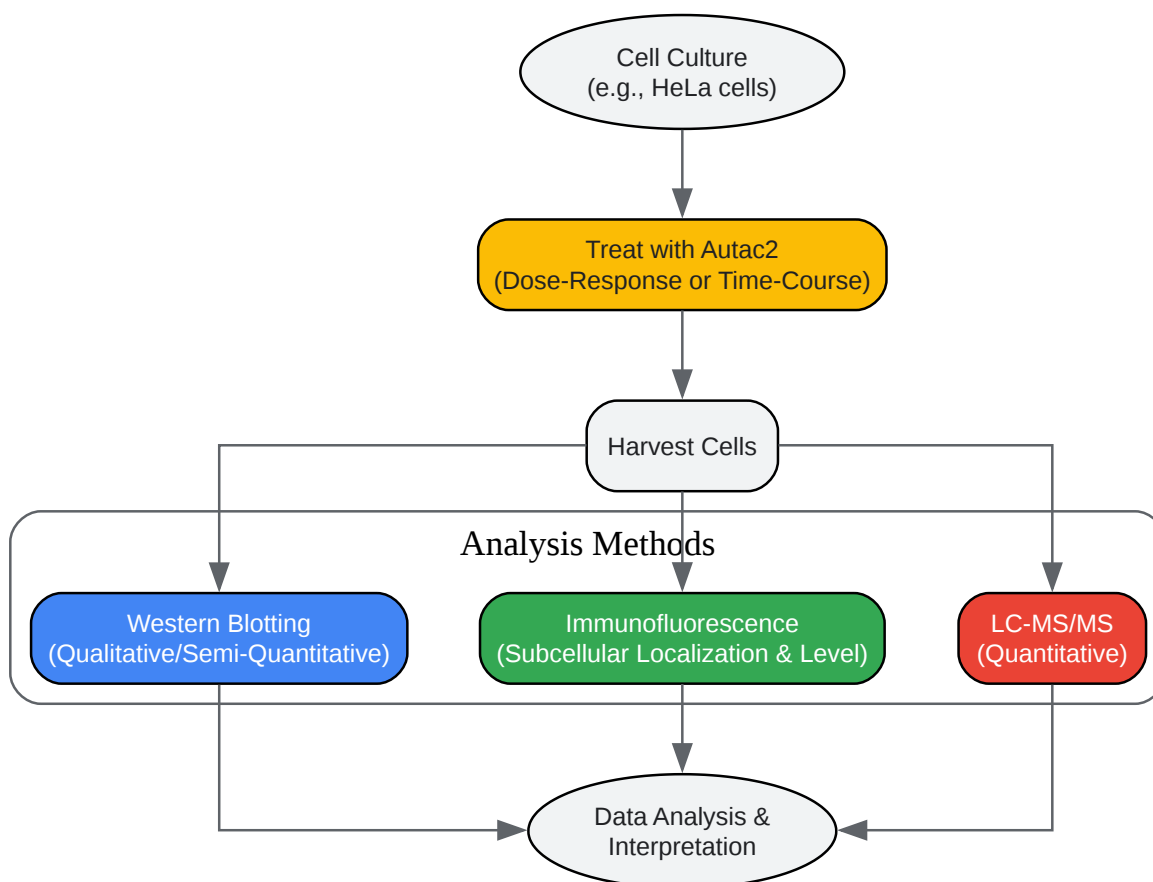
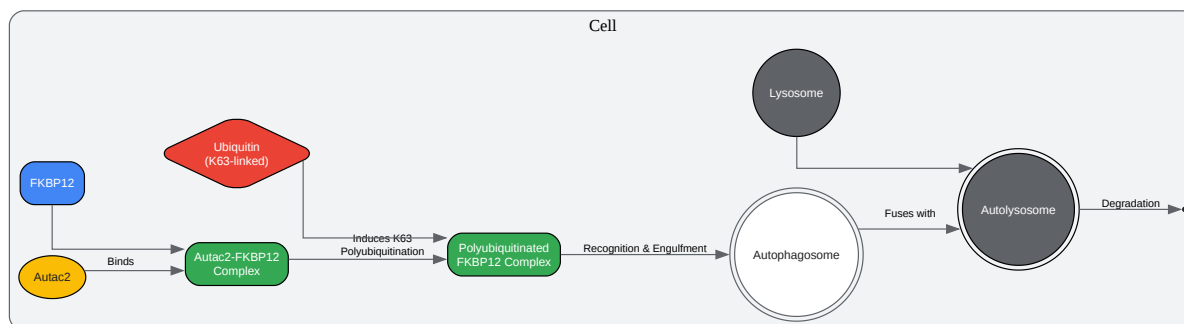
Targeted protein degradation has emerged as a powerful therapeutic modality, offering the potential to eliminate disease-causing proteins. Autophagy-targeting chimeras (AUTACs) are a novel class of molecules that hijack the cell's own autophagy machinery to selectively degrade target proteins. **Autac2** is a specific AUTAC designed to induce the degradation of FK506-Binding Protein 12 (FKBP12), a small cytosolic protein implicated in various cellular processes and diseases.

This document provides detailed application notes and protocols for detecting and quantifying the degradation of FKBP12 induced by **Autac2**. The methodologies described herein are essential for researchers and drug development professionals working to characterize the efficacy and mechanism of action of **Autac2** and similar protein degraders.

Mechanism of Action of Autac2

Autac2 is a heterobifunctional molecule composed of a ligand that specifically binds to FKBP12 and an autophagy-inducing moiety.^[1] Upon binding to FKBP12, **Autac2** promotes the K63-linked polyubiquitination of the protein.^[1] This type of ubiquitination serves as a signal for recognition by autophagy receptors, leading to the engulfment of the FKBP12-**Autac2** complex into an autophagosome. The autophagosome then fuses with a lysosome, resulting in the degradation of its contents, including FKBP12.^[2] This mechanism is distinct from that of

PROTACs (Proteolysis-Targeting Chimeras), which typically induce K48-linked polyubiquitination and subsequent degradation by the proteasome.[\[1\]](#)



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References

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